

Personal protective equipment for handling 5-Bromopyridine-2-carbonyl chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromopyridine-2-carbonyl chloride

Cat. No.: B162102

[Get Quote](#)

Essential Safety and Handling Guide for 5-Bromopyridine-2-carbonyl chloride

Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, operational, and disposal information for the handling of **5-Bromopyridine-2-carbonyl chloride** (CAS No. 137178-88-2). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

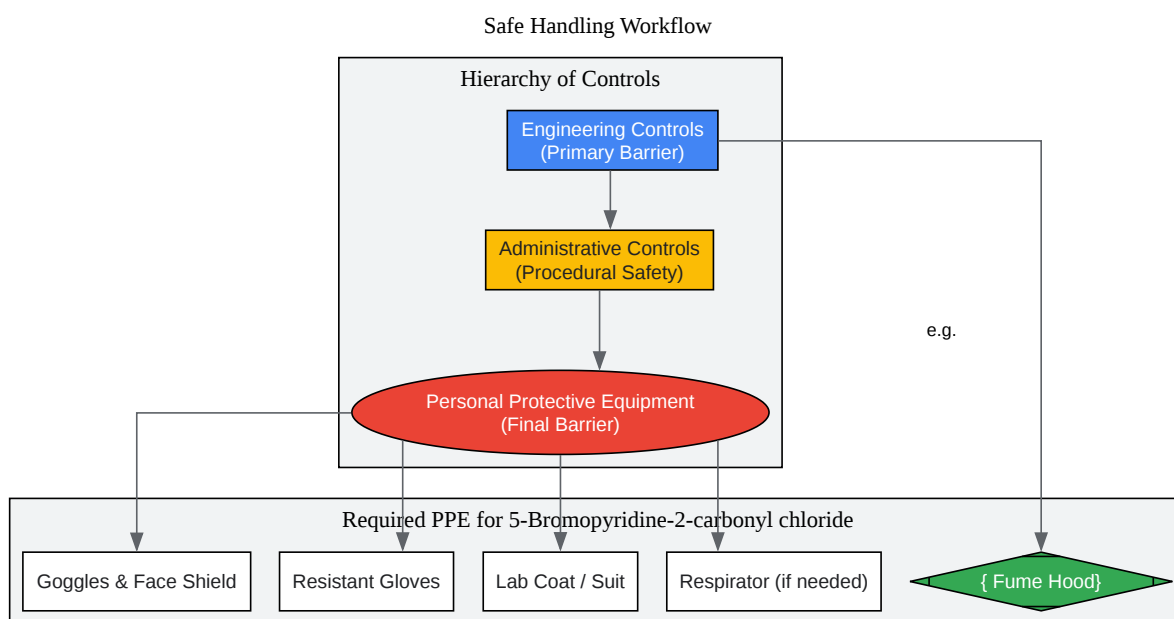
5-Bromopyridine-2-carbonyl chloride is a corrosive solid that poses significant health risks upon exposure. The Globally Harmonized System (GHS) classification includes the signal word "Danger" and the GHS05 pictogram, indicating that it can cause severe skin burns and serious eye damage.^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent any direct contact.

The following table summarizes the required PPE for handling this compound. All PPE should meet established standards, such as those from NIOSH (US) or EN (EU).^[2]

Protection Type	Specific Equipment	Applicable Standards	Purpose and Guidelines
Eye/Face Protection	Chemical safety goggles. A face shield should be worn over goggles where there is a splash hazard.[3]	NIOSH (US) or EN 166 (EU).[2]	Protects against severe eye damage and irritation from dust or splashes.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Butyl rubber).	Regulation (EU) 2016/425, EN 374.[2]	Prevents skin contact and corrosion.[1] Glove selection should be based on the specific breakthrough time and degradation data for the chemical. Double gloving is recommended for added protection.[3]
Body Protection	Chemical-resistant lab coat or a full protective suit.	EN 340.[2]	Protects skin from exposure. Contaminated clothing must be removed immediately and decontaminated before reuse.
Respiratory Protection	Work must be conducted in a certified chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved air-purifying respirator is required.	NIOSH (US) or EN 143 (EU).	Prevents irritation of the respiratory system.

Logical Workflow for Safe Chemical Handling

The selection and use of PPE is the final line of defense in a comprehensive safety plan. The most effective approach follows the hierarchy of controls, which prioritizes eliminating or reducing hazards at their source.



[Click to download full resolution via product page](#)

Caption: Workflow for implementing safety controls for hazardous chemicals.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial to minimize the risk of exposure and contamination when handling **5-Bromopyridine-2-carbonyl chloride**.

Step 1: Preparation

- Review the SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **5-Bromopyridine-2-carbonyl chloride**.
- Verify Controls: Ensure a certified chemical fume hood is operational. Confirm that an eyewash station and safety shower are accessible and unobstructed.^[4]
- Assemble PPE: Gather all necessary PPE as specified in the table above. Inspect all items for damage or defects before use.

Step 2: Handling

- Work Area: Conduct all manipulations of the solid compound exclusively within a chemical fume hood to prevent inhalation of any dust or vapors.
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.
- Minimize Dust: Handle the material carefully to minimize dust generation.
- Containment: Keep the container tightly closed when not in use.^[5] The compound should be stored in a cool, dry place under an inert atmosphere.^{[1][6]}
- Hygiene: Do not eat, drink, or smoke in the handling area.

Step 3: Post-Handling and Decontamination

- Hand Washing: Wash hands thoroughly with soap and water immediately after handling the compound, even if gloves were worn.^[5]
- Doffing PPE: Remove PPE carefully to avoid cross-contamination. Gloves should be removed last and disposed of immediately.
- Contaminated Clothing: If clothing becomes contaminated, remove it immediately and wash it before reuse.

Emergency and Disposal Plan

Emergency First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Call a physician immediately.
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor.[5][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material.
- Collect the material into a suitable, labeled container for disposal.
- Do not let the product enter drains.

Disposal:

- All waste material, including the chemical itself, empty containers, and contaminated PPE, must be disposed of as hazardous waste.
- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromopyridine-2-carbonyl chloride | 137178-88-2 [sigmaaldrich.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. 137178-88-2|5-Bromopyridine-2-carbonyl chloride|BLD Pharm [bldpharm.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromopyridine-2-carbonyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162102#personal-protective-equipment-for-handling-5-bromopyridine-2-carbonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com